

Technical Support Center: Bovine Parathyroid Hormone (3-34)

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Compound of Interest		
Compound Name:	pTH (3-34) (bovine)	
Cat. No.:	B1255775	Get Quote

This technical support center provides researchers, scientists, and drug development professionals with guidance on improving the solubility of bovine parathyroid hormone (3-34) (pTH (3-34)) for use in various assays.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for reconstituting lyophilized bovine pTH (3-34)?

A1: For initial reconstitution, sterile, deionized water is often sufficient as the peptide is generally soluble in water.[1] However, for peptides that are difficult to dissolve or to create a concentrated stock solution, 10 mM acetic acid can be used.[2] It is recommended to prepare a stock solution and then dilute it into the final assay buffer.

Q2: My pTH (3-34) is not dissolving well in my neutral pH buffer. What should I do?

A2: Poor solubility at neutral pH can be a challenge for some PTH fragments.[2][3] If you are experiencing this, consider the following troubleshooting steps:

- Initial Dissolution in Acidic Solution: Dissolve the peptide in a small amount of 10 mM acetic acid to create a concentrated stock solution.
- Sonication: Gentle sonication in a water bath can help to break up any aggregates and facilitate dissolution.



 pH Adjustment: After initial dissolution in an acidic solution, you can slowly add your neutral pH buffer to reach the desired final concentration and pH. Be mindful of any precipitation during this step.

Q3: What are the best practices for storing reconstituted pTH (3-34)?

A3: Once reconstituted, it is recommended to keep the solution at +4°C for up to 5 days.[1] For longer-term storage, it is best to aliquot the solution into single-use volumes and freeze at -20°C for up to 3 months.[1] Avoid repeated freeze-thaw cycles as this can lead to peptide degradation and aggregation.[1]

Q4: Can I expect aggregation with pTH (3-34)? What factors influence this?

A4: While pTH (3-34) is a fragment, aggregation is a known issue with PTH peptides, particularly the related pTH (1-34).[4][5] Factors that can increase the rate of aggregation include higher peptide concentrations, neutral pH, and high ionic strength.[4] Lyophilization itself can also increase the propensity for aggregation upon reconstitution.[4]

Troubleshooting Guide: Solubility Issues

This guide provides a systematic approach to addressing common solubility problems encountered with bovine pTH (3-34).

Quantitative Data Summary: Solubilization Strategies



Solvent/Additive	Concentration	Recommended Use	Potential Issues
Water (Sterile, Deionized)	N/A	Initial reconstitution of lyophilized peptide.	May not be sufficient for high concentrations or peptides with inherent low solubility at neutral pH.
Acetic Acid	10 mM	Creating concentrated stock solutions, especially for peptides that are difficult to dissolve in neutral buffers.[2]	The final concentration of acetic acid in the assay should be low enough to not affect the experimental outcome.
Phosphate Buffered Saline (PBS)	1X (pH 7.4)	Common assay buffer; however, some PTH fragments show poor solubility at neutral pH.[2]	Can promote aggregation, especially at higher peptide concentrations.
Tris Buffer	50 mM	Used in some PTH- related adenylate cyclase assays.[6]	Compatibility with your specific assay should be verified.

Experimental Protocols

Protocol 1: Standard Reconstitution of Bovine pTH (3-34)

- Briefly centrifuge the vial of lyophilized pTH (3-34) to ensure the powder is at the bottom.
- Add the appropriate volume of sterile, deionized water to achieve the desired stock concentration (e.g., 1 mg/mL).
- Gently vortex or pipette up and down to mix. Avoid vigorous shaking.



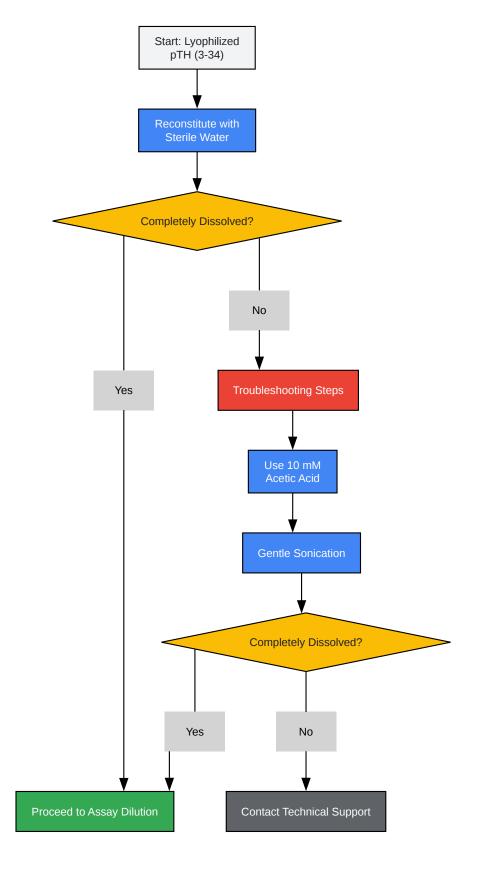
- If the peptide does not fully dissolve, proceed to Protocol 2.
- Once dissolved, the stock solution can be diluted into your final assay buffer.

Protocol 2: Reconstitution of Difficult-to-Dissolve Bovine pTH (3-34)

- Briefly centrifuge the vial of lyophilized pTH (3-34).
- Add a small volume of 10 mM acetic acid to the vial to create a concentrated stock solution (e.g., 1-2 mg/mL).[2]
- Gently vortex and, if necessary, sonicate the vial in a water bath for 5-10 minutes.
- Visually inspect for complete dissolution.
- Dilute the acidic stock solution into your final assay buffer to the desired working concentration. Ensure the final pH is suitable for your assay.

Visualizations

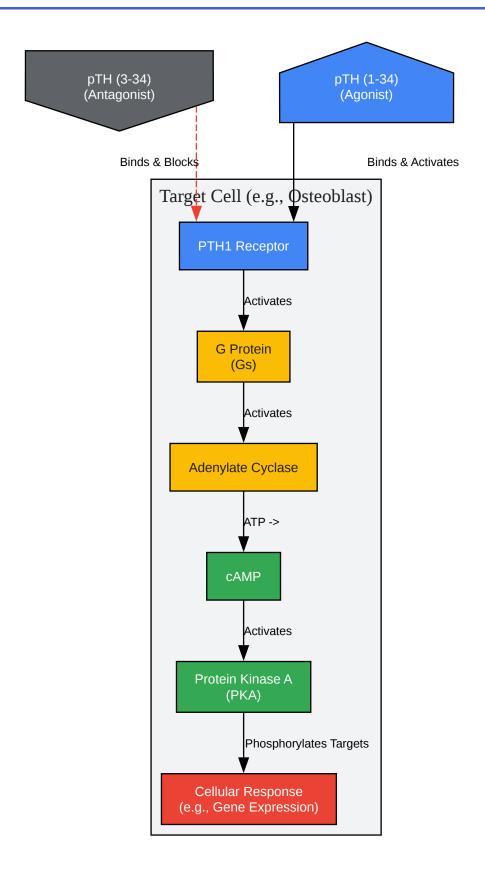




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Caption: Troubleshooting workflow for pTH (3-34) solubility.





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Caption: Simplified PTH receptor signaling pathway.



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